

An In-depth Technical Guide to the Safety and Handling of Methylcycloheptane

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Compound of Interest

Compound Name: *Methylcycloheptane*

Cat. No.: *B031391*

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Disclaimer: Comprehensive safety and toxicological data for **methylcycloheptane** (CAS No: 4126-78-7) is limited. This guide leverages data from the structurally similar and well-studied compound, methylcyclohexane (CAS No: 108-87-2), as a primary surrogate for assessing potential hazards and outlining safety precautions. Researchers should handle **methylcycloheptane** with the utmost care, assuming it possesses hazards similar to or greater than those of methylcyclohexane until more specific data becomes available.

Introduction

Methylcycloheptane is a cyclic alkane with the chemical formula C₈H₁₆.^{[1][2]} It is a colorless liquid with a hydrocarbon-like odor.^[1] Its seven-membered ring structure with a methyl substituent makes it a subject of interest in conformational analysis and as a component in fuel research.^[3] This guide provides a detailed overview of the known properties of **methylcycloheptane** and comprehensive safety and handling protocols, primarily based on data for methylcyclohexane, to ensure its safe use in research and development settings.

Physical and Chemical Properties

A comparison of the physical and chemical properties of **methylcycloheptane** and its surrogate, methylcyclohexane, is presented below.

Property	Methylcycloheptane	Methylcyclohexane
Molecular Formula	C ₈ H ₁₆ [1] [2]	C ₇ H ₁₄ [4] [5]
Molecular Weight	112.21 g/mol [1] [2]	98.19 g/mol [4] [5]
Appearance	Clear, colorless liquid [1]	Colorless liquid with a faint, benzene-like odor [4] [6]
Boiling Point	135.8 – 141.0 °C [1] [2]	101 °C [5] [7]
Melting Point	-64.0 °C [1]	-126.3 °C [5] [7]
Flash Point	19.9 °C [2]	-3.9 °C (closed cup) [8]
Density	0.8 - 0.8288 g/cm ³ [1] [2]	0.77 g/mL at 25 °C [7] [8]
Vapor Pressure	9.4 mmHg at 25°C [2]	37 mmHg at 20 °C [5]
Water Solubility	Insoluble [1]	Insoluble [4] [9]
LogP	4.44 [2]	3.61 [4]

Flammability and Fire Hazards

Methylcycloheptane is a flammable liquid.[\[10\]](#) The vapor is heavier than air and may travel to a source of ignition and flash back.[\[11\]](#) Vapors may form explosive mixtures with air.[\[11\]](#)

Parameter	Data (Primarily for Methylcyclohexane)
Flash Point	-3.9 °C (closed cup) [8]
Lower Explosive Limit (LEL)	1.1 - 1.2% [6] [9]
Upper Explosive Limit (UEL)	6.7% [6] [9]
Autoignition Temperature	258 - 260 °C [8] [12]
NFPA 704 Rating (for Methylcyclohexane)	Health: 2, Flammability: 3, Instability: 0 [5] [13]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, CO₂, water spray, or alcohol-resistant foam. [14]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may spread along the ground and collect in low or confined areas.[11] Containers may explode when heated.[15]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[16]

Health Hazards and Toxicology

Exposure to **methylcycloheptane** may cause adverse health effects. The primary routes of exposure are inhalation, skin contact, and ingestion.[6]

Acute Effects:

- Inhalation: Inhalation of vapors may cause respiratory tract irritation, dizziness, drowsiness, headache, and nausea.[7] High concentrations can lead to central nervous system (CNS) depression, narcosis, and unconsciousness.[9]
- Skin Contact: May cause skin irritation, redness, and drying.[16] Prolonged or repeated contact can lead to dermatitis due to the defatting action on the skin.[9]
- Eye Contact: May cause irritation and redness.[9]
- Ingestion: May be fatal if swallowed and enters airways (aspiration hazard).[11][16] Ingestion can cause gastrointestinal irritation, nausea, and vomiting.[9]

Chronic Effects:

- Prolonged or repeated exposure may affect the liver and kidneys.[9] Chronic solvent inhalation may result in nervous system impairment.[9]

Toxicological Data (for Methylcyclohexane):

Endpoint	Value	Species
LD ₅₀ (Oral)	2,250 mg/kg	Mouse[17]
LD ₅₀ (Oral)	>3,200 mg/kg	Rat[18]
LD ₅₀ (Dermal)	>86,000 mg/kg	Rabbit[12]
LC ₅₀ (Inhalation)	41,500 mg/m ³ /2h	Mouse[18]
LC ₅₀ (Inhalation)	7,613 ppm/4h	Rabbit[18]

First Aid Measures

Immediate medical attention is required in case of serious exposure.

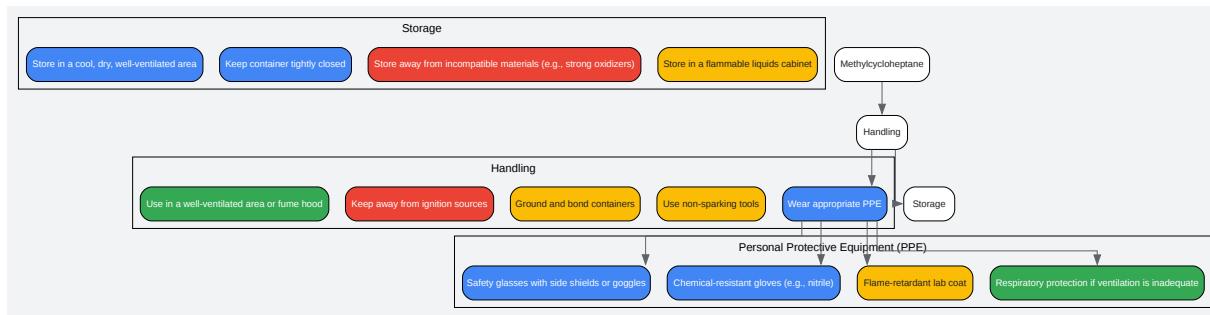
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[14]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. Seek medical attention if irritation persists.[13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[13]
Ingestion	Do NOT induce vomiting. If vomiting occurs, keep head lower than hips to prevent aspiration. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9][11]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure and fire.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[9]
- Keep away from heat, sparks, open flames, and other ignition sources. - No smoking.[11][13]
- Ground and bond containers and receiving equipment to prevent static electricity discharge. [11][13]
- Use only non-sparking tools.[11][13]
- Avoid contact with skin, eyes, and clothing.[16]
- Wear appropriate personal protective equipment (PPE).[13]
- Wash hands thoroughly after handling.[9]



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Caption: Logical workflow for the safe handling and storage of **methylcycloheptane**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[9]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a flame-retardant lab coat, and closed-toe shoes.[13]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below recommended exposure limits, a NIOSH-approved respirator is recommended.[6]

Accidental Release Measures

- Small Spills: Eliminate all ignition sources. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.[9]

- Large Spills: Evacuate the area. Eliminate all ignition sources. Prevent the spill from entering drains or waterways. Use a vapor-suppressing foam to reduce vapors. Dike the spill and collect the material with non-sparking tools.[14]

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[16] Do not allow it to enter drains or waterways.[16]

Experimental Protocols

Determination of Flash Point (Pensky-Martens Closed Cup Method - ASTM D93)

This method is used to determine the flash point of petroleum products in the temperature range of 40°C to 370°C.[13][14][16]

Methodology:

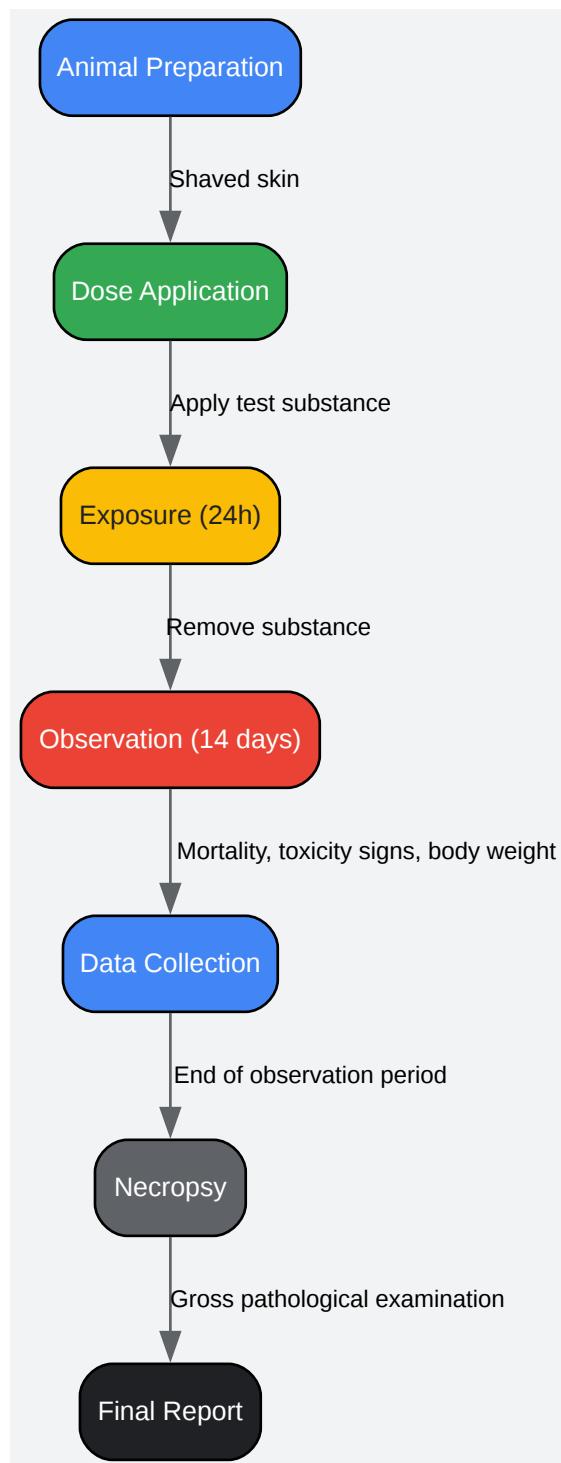
- A brass test cup is filled with a specified volume of the sample.[19]
- The sample is heated and stirred at a specified rate.[10] For Procedure A (applicable to distillate fuels), the stirring rate is 90-120 rpm.[13]
- An ignition source is directed into the cup at regular temperature intervals, with the stirring momentarily stopped.[19]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.[14][19]

Acute Dermal Toxicity Assessment (OECD Guideline 402)

This test provides information on health hazards likely to arise from a short-term dermal exposure to a substance.[20][21]

Methodology:

- Animal Selection: Healthy young adult animals of a single sex (usually females) are used. [22] The fur is clipped from the dorsal area of the trunk of the test animals approximately 24 hours before the test.[23]
- Dose Application: The test substance is applied uniformly over an area that is approximately 10% of the total body surface area.[24] The area is then covered with a porous gauze dressing.[23]
- Exposure: The exposure period is 24 hours.[23]
- Observation: Animals are observed for mortality, signs of toxicity, and body weight changes for at least 14 days.[24]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[24]



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Caption: Experimental workflow for an acute dermal toxicity study (OECD 402).

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